solubility and stability of 2-aminobenzothiazole compounds

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Compound of Interest

Compound Name:	*2-Amino-benzothiazole-6-carboxylic acid diethylamide*
CAS No.:	*333434-07-4*
Cat. No.:	*B1270374*

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Title: The 2-Aminobenzothiazole (2-ABT) Scaffold: A Technical Guide to Solubility Profiling and Stability Engineering

Abstract This technical guide addresses the biopharmaceutical limitations of 2-aminobenzothiazole (2-ABT) derivatives. While 2-ABT is a privileged scaffold in medicinal chemistry—serving as the core for therapeutics like Riluzole—its planar, rigid heterocycle confers high crystal lattice energy and poor aqueous solubility. This document provides researchers with actionable protocols for physicochemical profiling, degradation mechanism analysis, and solubility enhancement strategies, grounded in ICH Q1A(R2) standards.[1]

Part 1: Physicochemical Architecture

The 2-ABT scaffold presents a classic "brick dust" challenge. Its poor solubility is not merely a function of lipophilicity (LogP) but is driven by high melting points resulting from strong intermolecular

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stacking and hydrogen bonding networks.

Core Property Matrix

The following data serves as the baseline for any derivatization or formulation campaign.

Property	Value / Range	Implications for Development
Molecular Weight	~150.20 g/mol	Low MW suggests high ligand efficiency, but leaves little room for solubilizing appendages.
LogP (Octanol/Water)	1.9 – 2.0	Moderately lipophilic. Permeability is rarely the issue; dissolution is the rate-limiting step (BCS Class II).
pKa (Conjugate Acid)	4.48 (Ring N3)	Critical: The exocyclic amine is not the primary basic center. Protonation occurs at the endocyclic nitrogen (N3).
Melting Point	126 – 134 °C	High T_m relative to MW indicates high lattice energy, resisting dissolution.
Water Solubility	< 0.1 mg/mL	Requires solubilization strategies for practically all parenteral formulations.

The pKa Trap

A common error in 2-ABT development is misidentifying the protonation site. The exocyclic amino group (-NH2) donates electron density into the ring via resonance, rendering it non-basic. Protonation occurs at the ring nitrogen (N3).

- Consequence: At gastric pH (1.2), the compound is ionized (soluble). At intestinal pH (6.8), it largely reverts to the neutral, insoluble free base. This pH-dependent solubility risk leads to variable bioavailability in vivo.

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Part 2: Stability Profile & Degradation Pathways[2]

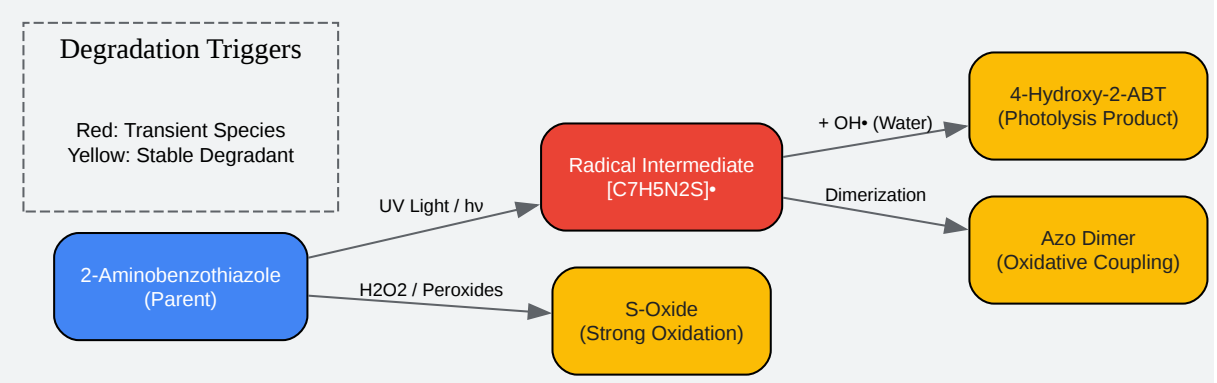
While the benzothiazole ring is aromatic and generally robust, the 2-amino functionality introduces specific vulnerabilities, particularly under oxidative stress and photolysis.

Degradation Mechanisms

- Oxidation: The sulfur atom is susceptible to oxidation to sulfoxides and sulfones. However, the 2-amino group is prone to N-oxidation or oxidative dimerization (azo formation) under radical conditions.
- Photolysis: 2-ABTs absorb in the UV range. Exposure to light, especially in solution, generates radical species that lead to hydroxylation at the C4 or C6 positions.
- Hydrolysis: The parent ring is stable. However, if the 2-amino group is derivatized into a Schiff base (imine), it becomes highly susceptible to hydrolytic cleavage, reverting to the parent 2-ABT and the corresponding aldehyde.

Visualization: Degradation Pathways

The following diagram maps the primary chemical fates of the 2-ABT scaffold under stress.



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Caption: Primary degradation pathways of 2-aminobenzothiazole under oxidative and photolytic stress.

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Part 3: Solubility Enhancement Engineering

Since chemical modification often alters potency, formulation strategies are preferred.

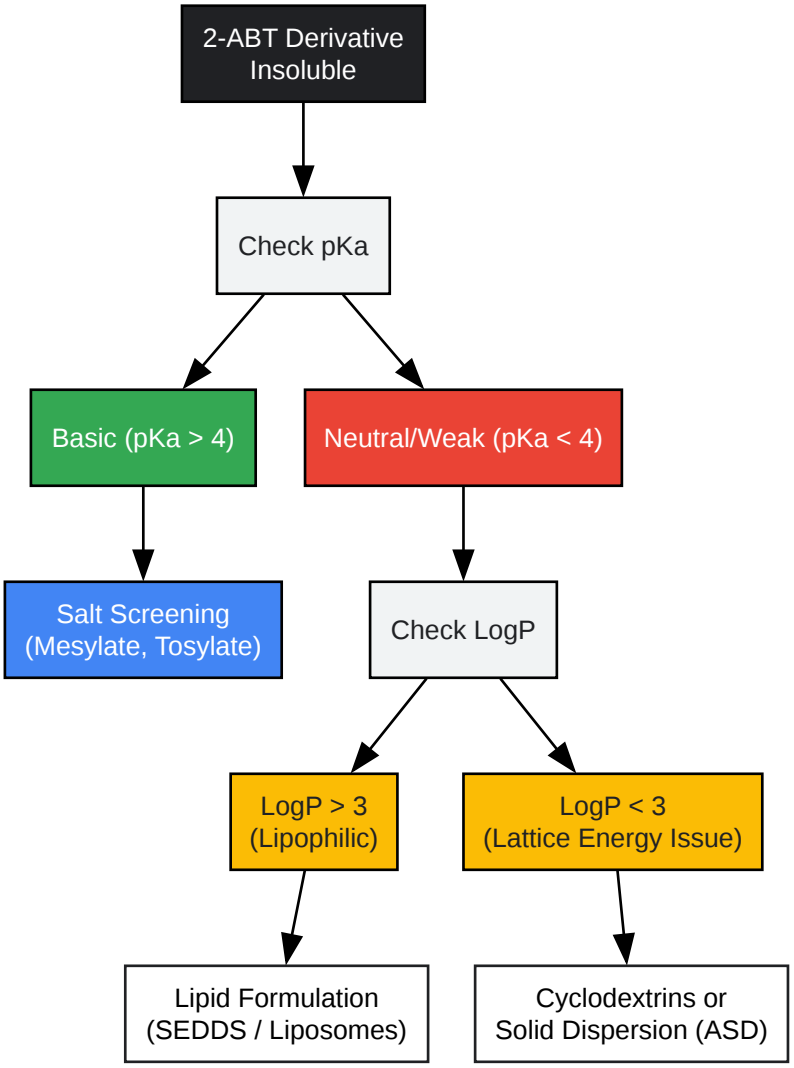
Decision Matrix for Formulation

- Salt Formation: Only effective if the pKa allows ionization at physiological pH. For 2-ABT (pKa ~4.5), salts like Mesylates or Tosylates are preferred over HCl to prevent the "common ion effect" in the stomach.
- Cyclodextrins: The hydrophobic cavity of

  -Cyclodextrin (HP-

  -CD) accommodates the benzothiazole ring well. This is the "Gold Standard" for preclinical IV formulations.
- Amorphous Solid Dispersions (ASD): Using polymers like HPMC-AS to disrupt the crystal lattice and maintain supersaturation.

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Caption: Strategic decision tree for selecting the optimal solubility enhancement technology based on pKa and LogP.

Part 4: Experimental Protocols

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

Standard: OECD Guideline 105

Objective: Determine the saturation solubility of the 2-ABT derivative in various buffers.

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- Preparation: Weigh excess solid compound (~5-10 mg) into 4 mL glass vials.
- Solvent Addition: Add 1 mL of media (pH 1.2, pH 4.5, pH 6.8, Water, and FaSSIF for biorelevance).
- Equilibration: Cap vials and place in an orbital shaker incubator at 37°C for 24 to 48 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 µm PVDF filter (pre-saturated to prevent drug adsorption).
- Quantification: Analyze the filtrate via HPLC-UV (typically 254 nm or 280 nm).
    - Note: Check the pH of the filtrate at the end. If the compound is a salt, it may have altered the buffer pH.

Protocol B: Forced Degradation (ICH Q1A R2)

Objective: Validate the stability-indicating nature of your analytical method and identify degradation products.

Stress Condition	Reagent / Condition	Duration	Target Degradation
Acid Hydrolysis	0.1 N or 1 N HCl	60°C, 1-24 hours	5-20%
Base Hydrolysis	0.1 N or 1 N NaOH	60°C, 1-24 hours	5-20%
Oxidation	3% or 30% H2O2	RT or 40°C, 1-24 hours	5-20%
Thermal	Solid state / Solution	60°C - 80°C	1-7 days
Photolysis	UV/Vis (ICH Q1B)	1.2 million lux hours	N/A

Critical Step: For the oxidative stress sample, ensure you quench the peroxide (e.g., with catalase or sodium bisulfite) before injecting into the HPLC to prevent on-column degradation.

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